

An In-depth Technical Guide to the Physical Characteristics of 3-Nitrophenylacetic Acid

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Compound of Interest

Compound Name: 3-Nitrophenylacetic acid

Cat. No.: B014234

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical characteristics of **3-Nitrophenylacetic acid**. The information is curated for researchers, scientists, and professionals in drug development, with a focus on delivering precise data and methodologies.

Core Physical and Chemical Properties

3-Nitrophenylacetic acid is a nitro-substituted phenylacetic acid derivative that serves as a critical intermediate in a variety of organic syntheses.^[1] Its unique reactivity, stemming from the presence of both a nitro group and a carboxylic acid moiety, makes it a versatile building block for more complex molecules, particularly in the pharmaceutical and advanced materials sectors.^[1]

Table 1: Physicochemical Properties of **3-Nitrophenylacetic Acid**

Property	Value	Source(s)
Molecular Formula	C ₈ H ₇ NO ₄	[2] [3] [4] [5] [6]
Molecular Weight	181.15 g/mol	[2] [3] [5] [6]
CAS Number	1877-73-2	[2] [3] [4] [5] [6]
Appearance	Very pale yellow to cream crystalline powder or crystals.	[2] [3] [4] [5] [2] [3] [4] [5]
Melting Point	115-121 °C	[2] [3] [4] [5]
Boiling Point	314.24 °C (rough estimate)	[3] [5]
Solubility	Soluble in water. Slightly soluble in chloroform (heated), methanol, and DMSO.	[3] [5] [3] [5]
pKa	3.97 (at 25 °C)	[3] [5]
Density	1.4283 g/cm ³ (rough estimate)	[3] [5]
Refractive Index	1.5468 (estimate)	[3] [5]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **3-Nitrophenylacetic acid**.

Table 2: Key Spectral Data for **3-Nitrophenylacetic Acid**

Technique	Key Peaks/Signals	Source(s)
¹ H NMR	Spectra available, chemical shifts reported in CDCl ₃ .	[7][8]
¹³ C NMR	Spectra available.	[7]
Infrared (IR)	Spectra available.	[7][9]
Mass Spectrometry (MS)	Mass spectrum available, molecular ion peak at m/z 181.	[7][10]

Experimental Protocols

Detailed experimental procedures are vital for the synthesis, purification, and analysis of **3-Nitrophenylacetic acid**.

3.1. Synthesis of **3-Nitrophenylacetic Acid**

Several methods for the synthesis of **3-Nitrophenylacetic acid** have been reported, often starting from 3-nitrobenzyl halides, 3-nitrobenzaldehyde, or 3-nitroacetophenone.[11][12] An improved synthesis method involves a modified Willgerodt reaction of 3-nitroacetophenone, which offers a more convenient and efficient process for large-scale preparation.[12]

Workflow for the Synthesis of **3-Nitrophenylacetic Acid** via Modified Willgerodt Reaction



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Caption: Synthesis of **3-Nitrophenylacetic acid**.

3.2. Purification

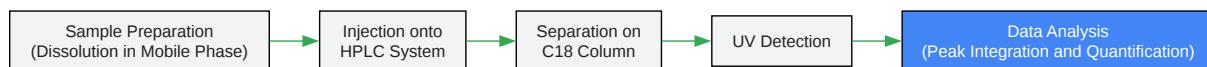
Purification of the synthesized **3-Nitrophenylacetic acid** is typically achieved through recrystallization. A common procedure involves dissolving the crude product in boiling water,

followed by filtration and cooling to allow for the formation of pale yellow needles.[13] The use of activated charcoal can aid in removing colored impurities.[13]

3.3. Analysis by High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC is a suitable method for the analysis of nitrophenylacetic acid derivatives. While a specific protocol for **3-Nitrophenylacetic acid** is not detailed in the search results, a general approach can be adapted from methods for similar compounds.

General HPLC Workflow



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Caption: General HPLC analysis workflow.

A potential starting point for method development would involve a C18 column with a mobile phase consisting of an acetonitrile and water gradient with an acidic modifier like phosphoric acid or formic acid for mass spectrometry compatibility.[14]

Safety and Handling

3-Nitrophenylacetic acid is classified as a hazardous substance. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[6]

GHS Hazard Statements:

- H315: Causes skin irritation.[6]
- H319: Causes serious eye irritation.[6]
- H335: May cause respiratory irritation.[6]

Appropriate personal protective equipment, including gloves, eye protection, and respiratory protection, should be worn when handling this compound.[6] It should be stored in a dry, well-

ventilated place.[3][5]

Applications in Research and Development

3-Nitrophenylacetic acid is a valuable synthetic intermediate.[1][3][5] The nitro group can be readily reduced to an amine, providing a pathway to a wide range of derivatives, including amides and heterocyclic compounds, which are of interest in drug discovery and materials science.[1] The carboxylic acid functional group allows for esterification and amidation reactions, further expanding its synthetic utility.[1]

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